

Dechlorane Plus in indoor dust and human health implications

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Compound of Interest

Compound Name: Dechlorane plus

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An In-depth Technical Guide on **Dechlorane Plus** in Indoor Dust and Human Health Implications

Introduction

Dechlorane Plus (DP) is a chlorinated flame retardant that has been in commercial use since the 1960s as a replacement for Mirex.[1][2] It is primarily used in materials such as electrical wire and cable coatings, connectors for televisions and computers, and plastic roofing materials.[3] The commercial DP formulation is a mixture of two stereoisomers, syn-DP and anti-DP, typically in a ratio of approximately 1:3.[4][5] Due to its persistence, potential for bioaccumulation, and suspected adverse health effects, DP is under consideration for global restriction under the Stockholm Convention on Persistent Organic Pollutants (POPs).[4][5] The European Union is set to officially restrict its use from October 15, 2025.[6][7]

This technical guide provides a comprehensive overview of the occurrence of **Dechlorane Plus** in indoor dust, the analytical methodologies for its detection, and a detailed examination of its implications for human health, with a focus on the underlying molecular and cellular mechanisms.

Dechlorane Plus in Indoor Dust: A Global Contaminant

Indoor dust acts as a significant reservoir for **Dechlorane Plus**, leading to human exposure through ingestion and inhalation.^[1] The concentrations of DP in indoor dust vary globally, influenced by factors such as proximity to manufacturing or e-waste recycling sites and the prevalence of DP-containing products.

Quantitative Data on DP Concentrations in Indoor Dust

The following table summarizes the concentrations of **Dechlorane Plus** reported in indoor dust from various studies.

Location	Indoor Environment	syn-DP Concentration (ng/g)	anti-DP Concentration (ng/g)	Total DP Concentration (ng/g)	Reference
South China	E-waste Recycling Area	-	-	Geometric Mean: 604	[2]
South China	Urban Area	-	-	Geometric Mean: 14.5	[2]
South China	Rural Area	-	-	Geometric Mean: 2.89	[2]
Ottawa, Canada	Residential Homes	-	-	Range: 2.3 - 182	[8] [9]
Hangzhou, China	Homes	-	-	Mean: 389 (for $\Sigma 16\text{NBFRs}$ and DP)	[10]
Hangzhou, China	Offices	-	-	Mean: 1125 (for $\Sigma 16\text{NBFRs}$ and DP)	[10]
Hangzhou, China	Dormitories	-	-	Mean: 825 (for $\Sigma 16\text{NBFRs}$ and DP)	[10]
South China	E-waste Workshops	-	-	Range: 342.79 - 4197	[4]
South China	E-waste Residences	-	-	Range: 45.22 - 1798	[4]

Experimental Protocols

Accurate quantification of **Dechlorane Plus** in indoor dust requires robust analytical methodologies. The following sections detail a typical workflow from sample collection to instrumental analysis.

Sample Collection and Preparation

Indoor dust samples are typically collected from vacuum cleaner bags or by sweeping. The collected dust is then sieved to obtain a uniform particle size, often through a 600 µm mesh. [11] Samples are then homogenized before extraction.[11]

Extraction

A common method for extracting DP from dust is Accelerated Solvent Extraction (ASE) or ultrasonic extraction.[12][13] A frequently used solvent mixture is acetone and n-hexane (1:1, v/v).[13][14]

Clean-up

The crude extract is concentrated and subjected to a clean-up step to remove interfering compounds. This is often achieved using column chromatography with silica gel.[3] For complex matrices, a combination of graphitized carbon black (GCB) and primary secondary amine (PSA) solid-phase extraction can be employed to remove pigments and lipids.[14]

Instrumental Analysis

The purified extract is analyzed by Gas Chromatography-Mass Spectrometry (GC-MS), often a high-resolution (HRMS) or tandem MS (MS/MS) system for enhanced sensitivity and selectivity. [12][14]

- Gas Chromatograph (GC) Parameters:
 - Column: DB-5 capillary column (e.g., 15m x 0.25mm, 0.1µm film thickness).[14]
 - Injection: Splitless injection at 260°C.[14]
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).[14]

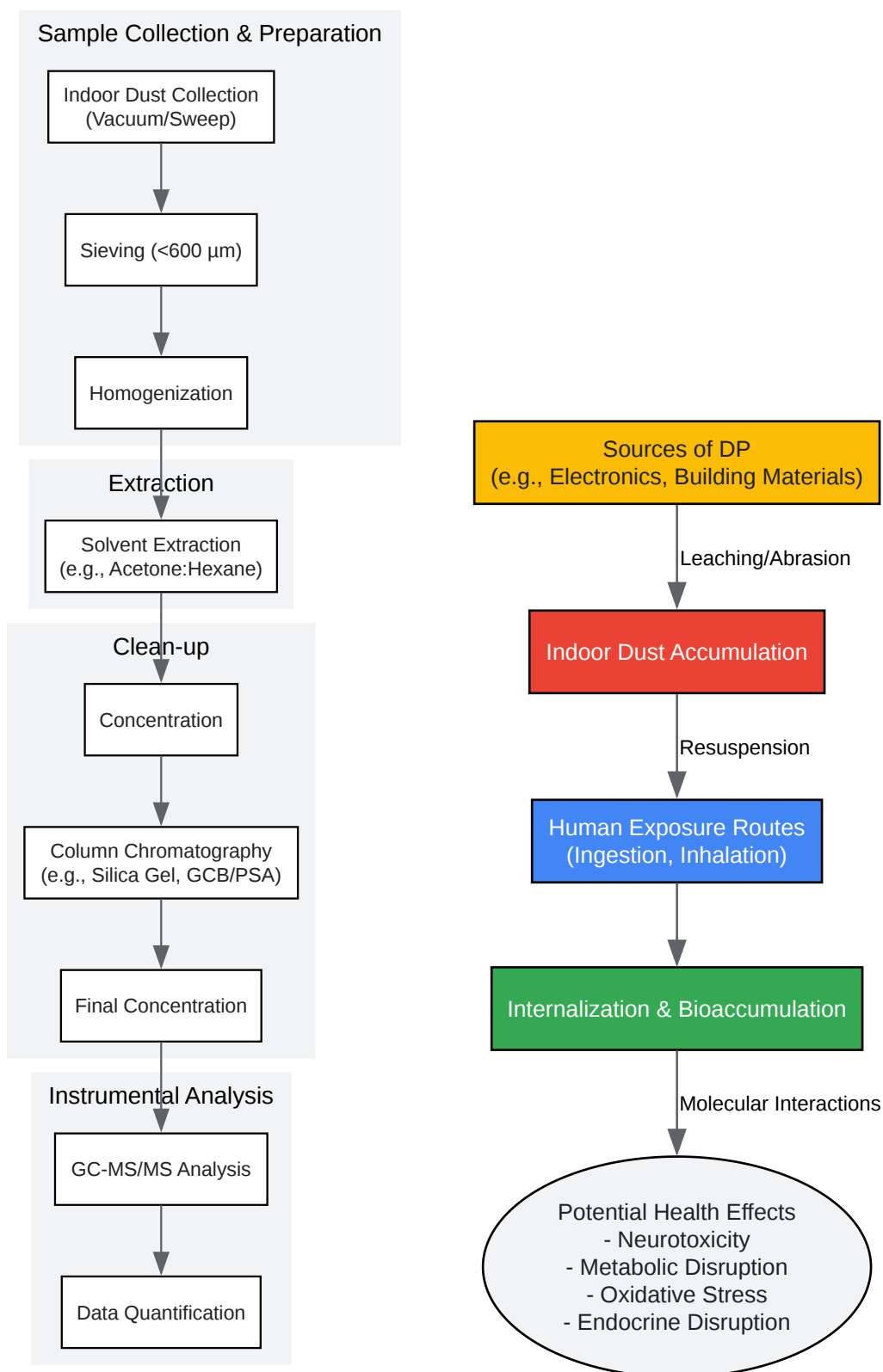
- Oven Temperature Program: An example program starts at 120°C, holds for 2 minutes, ramps to 220°C at 20°C/min, holds for 1 minute, then ramps to 310°C at 10°C/min, and holds for 2 minutes.[14]
- Mass Spectrometer (MS) Parameters:
 - Ionization: Electron Impact (EI) or Negative Chemical Ionization (NCI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for tandem MS, targeting specific m/z transitions for syn-DP and anti-DP.[14]

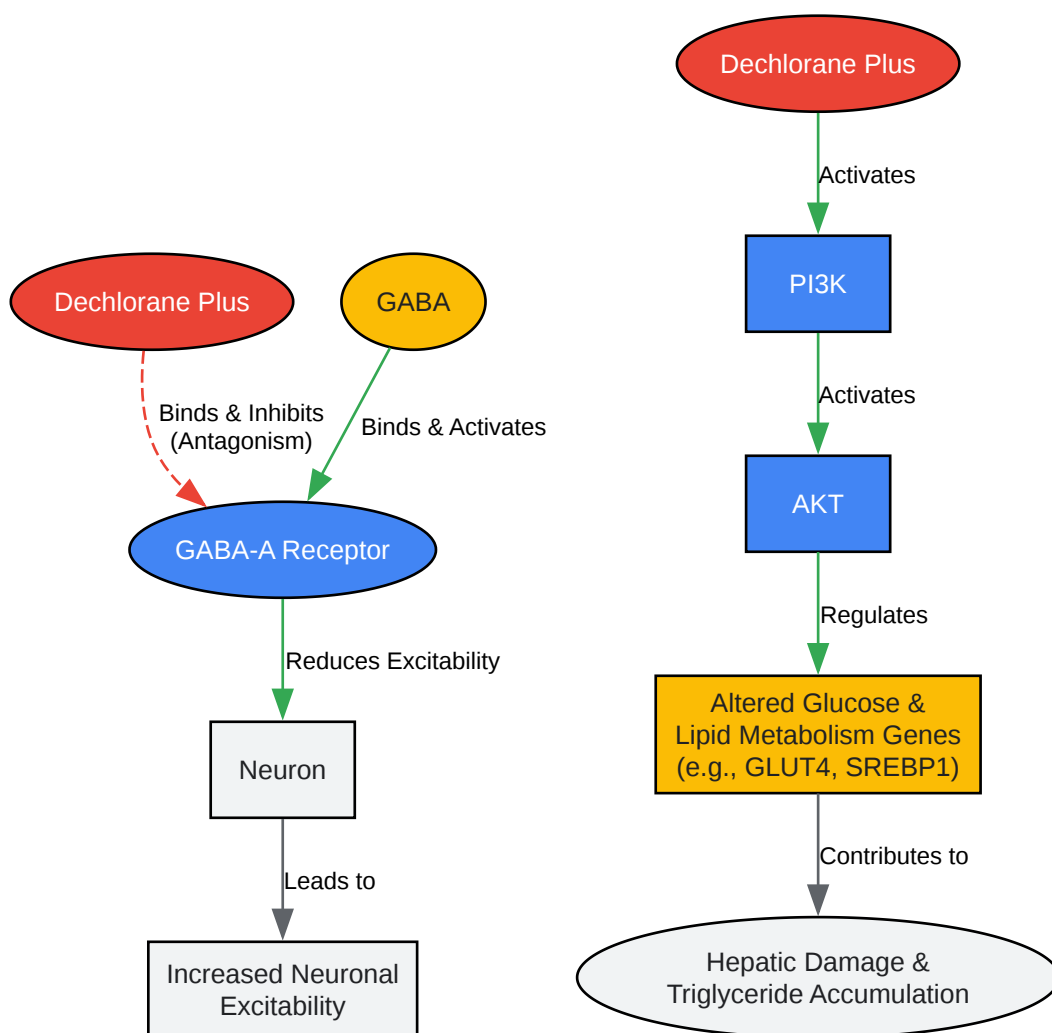
Human Health Implications and Signaling Pathways

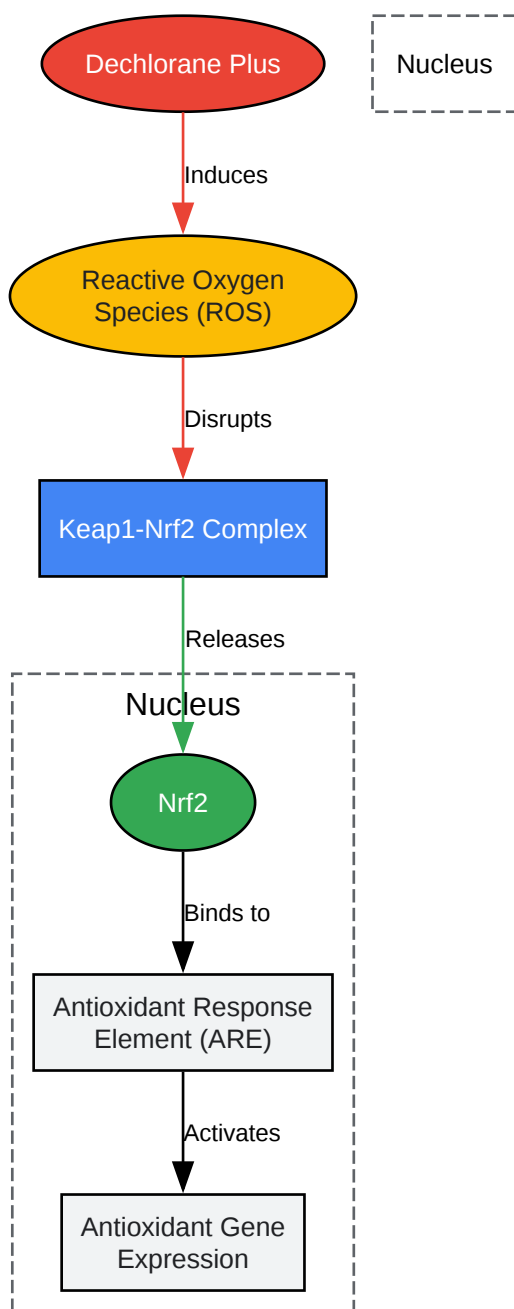
Toxicological studies suggest that **Dechlorane Plus** can induce a range of adverse health effects, including neurotoxicity, metabolic disruption, oxidative stress, and endocrine disruption. [2][5][15] The following sections and diagrams illustrate the key molecular pathways implicated in DP toxicity.

Experimental Workflow for DP Analysis

The general workflow for the analysis of **Dechlorane Plus** in indoor dust is depicted below.







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